

Essential Safety and Logistics for Handling N-Acetylsulfanilamide-13C6

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Compound of Interest

Compound Name: N-Acetylsulfanilamide-13C6

Cat. No.: B12056458

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **N-Acetylsulfanilamide-13C6**. The following procedural steps are designed to answer specific operational questions and build a foundation of trust in laboratory safety and chemical handling.

N-Acetylsulfanilamide-13C6 is the carbon-13 isotope-labeled version of N-Acetylsulfanilamide. While the carbon-13 isotope is stable and not radioactive, the chemical properties and potential hazards of the compound remain.^{[1][2]} Therefore, precautions appropriate for the non-labeled compound should be followed.

Hazard Identification and Classification

N-Acetylsulfanilamide is classified as harmful if swallowed.^{[3][4]} It may also cause skin and eye irritation.^[4] The primary hazards are associated with its potential for irritation and acute oral toxicity.^[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃ S	[4][5]
Molecular Weight	~220.20 g/mol	[6]
Melting Point	214-217 °C	[7]
Appearance	Solid	[5][7]
Storage Temperature	Room temperature, sealed in a dry place.	[5]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **N-Acetylsulfanilamide-13C6** is crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound. The following PPE is recommended:

- **Gloves:** Wear two pairs of powder-free nitrile or neoprene gloves.[8][9] Thicker gloves generally offer better protection.[10] Change gloves regularly, at least every 30-60 minutes, or immediately if they become contaminated or damaged.[10]
- **Eye Protection:** Use safety goggles with side shields to protect against splashes.[11][12] For a higher level of protection, a face shield can be used in addition to goggles.[10]
- **Lab Coat/Gown:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required to protect the skin and clothing.[9]
- **Respiratory Protection:** If there is a risk of generating dust, use a particulate filter respirator (e.g., N95) to prevent inhalation.[11]

Engineering Controls

- **Ventilation:** Handle the compound in a well-ventilated area. A fume hood is recommended, especially when working with powders or creating solutions, to minimize inhalation exposure.
- **Safety Equipment:** Ensure easy access to a safety shower and an eyewash station.

Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and that the work area is clean and uncluttered.
- **Weighing and Transferring:**
 - Conduct all weighing and transferring of the solid compound within a fume hood or other ventilated enclosure to contain any dust.
 - Use a spatula or other appropriate tool to handle the solid. Avoid creating dust.
 - If preparing a solution, add the solid to the solvent slowly to prevent splashing.
- **Working with Solutions:**
 - Clearly label all containers with the compound name, concentration, and date.
 - When working with solutions, handle them with the same care as the solid to avoid skin contact and splashes.
- **Decontamination:**
 - After handling is complete, wipe down the work surface with an appropriate cleaning agent.
 - Carefully remove and dispose of PPE as described in the disposal plan.
 - Wash hands thoroughly with soap and water after removing gloves.^[9]

Accidental Release Measures

- **Spills:** In the event of a spill, evacuate the immediate area if necessary. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed

container for disposal. For liquid spills, absorb the material with an inert absorbent and place it in a sealed container.

- Personal Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
 - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[3\]](#)

Disposal Plan

Proper disposal of **N-Acetylsulfanilamide-13C6** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Chemical Waste: All solid **N-Acetylsulfanilamide-13C6** and any solutions containing the compound should be collected in a designated, labeled, and sealed hazardous waste container.
- Contaminated Materials: All disposable items that have come into contact with the compound, such as gloves, pipette tips, and paper towels, must be disposed of as hazardous waste. Place these items in a separate, clearly labeled waste bag or container.
[\[10\]](#)

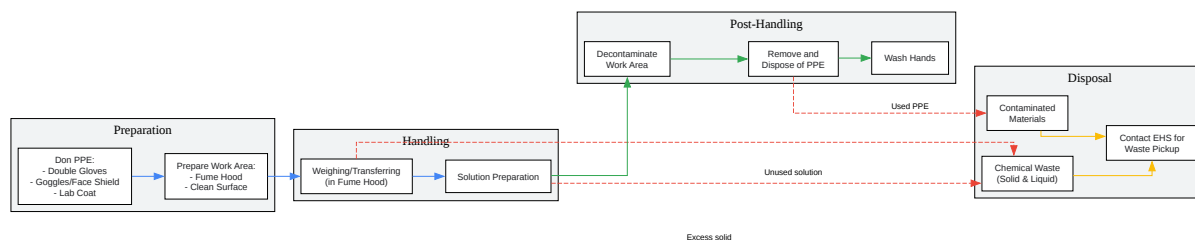
Disposal Procedure

- Stable Isotope Waste: Since Carbon-13 is a stable isotope, the waste is not radioactive and does not require special handling for radioactivity.[\[1\]](#)[\[2\]](#)

- Regulatory Compliance: Dispose of all waste in accordance with local, state, and federal regulations for chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for waste pickup.
- Do Not:
 - Dispose of this chemical down the drain.
 - Mix with general laboratory trash.

Workflow for Safe Handling of N-Acetylsulfanilamide-13C6

The following diagram illustrates the logical workflow for the safe handling of **N-Acetylsulfanilamide-13C6**, from preparation to disposal.



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Caption: Workflow for the safe handling of **N-Acetylsulfanilamide-13C6**.

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